

Application Notes & Protocols: Utilizing NITD008 in Flavivirus Plaque Reduction Neutralization Tests

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Compound of Interest

Compound Name: NITD008

Cat. No.: B609585

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

NITD008 is a potent adenosine nucleoside analog demonstrating broad-spectrum antiviral activity against members of the Flaviviridae family.^[1] It selectively inhibits a range of significant human pathogens, including Dengue virus (DENV), Zika virus (ZIKV), West Nile virus (WNV), Yellow Fever virus (YFV), and Hepatitis C virus (HCV).^{[1][2]} The primary mechanism of action for **NITD008** is the inhibition of the viral RNA-dependent RNA polymerase (RdRp).^[1] As a nucleoside analog, it is metabolized intracellularly to its triphosphate form, which is then incorporated into the nascent viral RNA strand, causing premature chain termination and halting viral replication.^[3]

The Plaque Reduction Neutralization Test (PRNT) is the "gold standard" serological assay for quantifying the ability of antibodies or antiviral compounds to neutralize a virus and prevent infection.^{[4][5]} This assay measures the reduction in the formation of viral plaques—localized areas of cell death—in a cell monolayer.

This document provides detailed protocols for utilizing **NITD008** in a PRNT workflow. It can be used as a potent positive control for flavivirus inhibition assays or as a benchmark compound for screening and characterizing new antiviral candidates.

2. NITD008 Compound Information

Proper handling and preparation of **NITD008** are critical for reproducible results.

Property	Value
IUPAC Name	(2R,3R,4R,5R)-2-(4-Amino-7H-pyrrolo[2,3-d]pyrimidin-7-yl)-3-ethynyl-5-(hydroxymethyl)tetrahydrofuran-3,4-diol
CAS Number	1044589-82-3
Molecular Formula	C ₁₃ H ₁₄ N ₄ O ₄ [2]
Molecular Weight	290.27 g/mol [2]
Solubility	Soluble in DMSO to ≥ 20 mM [2]
Storage	Store powder at -20°C for up to 3 years. Store stock solutions in aliquots at -80°C for up to 2 years. [6]

3. Mechanism of Action

NITD008 functions as a chain-terminating inhibitor of the viral RdRp, a key enzyme in the replication of RNA viruses that is absent in host cells.[\[7\]](#)

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